

Essential Safety and Operational Guidance for Handling (S)-Butaprost Free Acid

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Compound of Interest

Compound Name: (S)-Butaprost free acid

Cat. No.: B157858

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Researchers, scientists, and drug development professionals must adhere to strict safety protocols when handling **(S)-Butaprost free acid**, a potent and selective EP2 receptor agonist used in laboratory research. Although a specific Safety Data Sheet (SDS) for the (S)-isomer is not readily available, the following guidance is based on the SDS for its stereoisomer, (R)-Butaprost free acid, and general laboratory safety principles. It is imperative to consult the supplier-specific SDS for **(S)-Butaprost free acid** upon receipt.

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE for handling **(S)-Butaprost free acid**.

Body Part	Recommended PPE	Specifications
Hands	Chemical-resistant gloves	Nitrile or neoprene gloves are preferred. Ensure gloves meet ASTM D6978 standard for chemotherapy drug resistance. [1]
Body	Protective clothing	A disposable, polyethylene-coated polypropylene gown or a similar non-absorbent lab coat.[1]
Eyes/Face	Eye and face protection	Safety glasses with side shields, chemical safety goggles, or a full-face shield. [2]
Respiratory	Respiratory protection	Use in a well-ventilated area. If aerosols may be generated, a NIOSH-approved respirator (e.g., N-95) is recommended. [3]

Handling and Storage

Proper handling and storage procedures are essential to maintain the integrity of the compound and the safety of laboratory personnel.

- Ventilation: Always handle **(S)-Butaprost free acid** in a well-ventilated area, preferably within a chemical fume hood.[4]
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources as the compound may be flammable.[4]
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place.[4] For long-term storage, consult the manufacturer's specific recommendations, which may include refrigeration or freezing.

- Hygiene: Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in the handling area. Wash hands thoroughly after handling.[2]

Emergency Procedures

In the event of accidental exposure, immediate and appropriate first aid is crucial.

Exposure Route	First Aid Measures
Skin Contact	Immediately remove all contaminated clothing. Rinse the affected skin area with plenty of water. [4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[4]
Inhalation	Move the exposed person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention. [4]
Ingestion	Do NOT induce vomiting unless directed to do so by medical personnel. Never give anything by mouth to an unconscious person. Seek medical attention.[3]

Disposal Plan

Proper disposal of **(S)-Butaprost free acid** and any contaminated materials is necessary to prevent environmental contamination and ensure regulatory compliance.

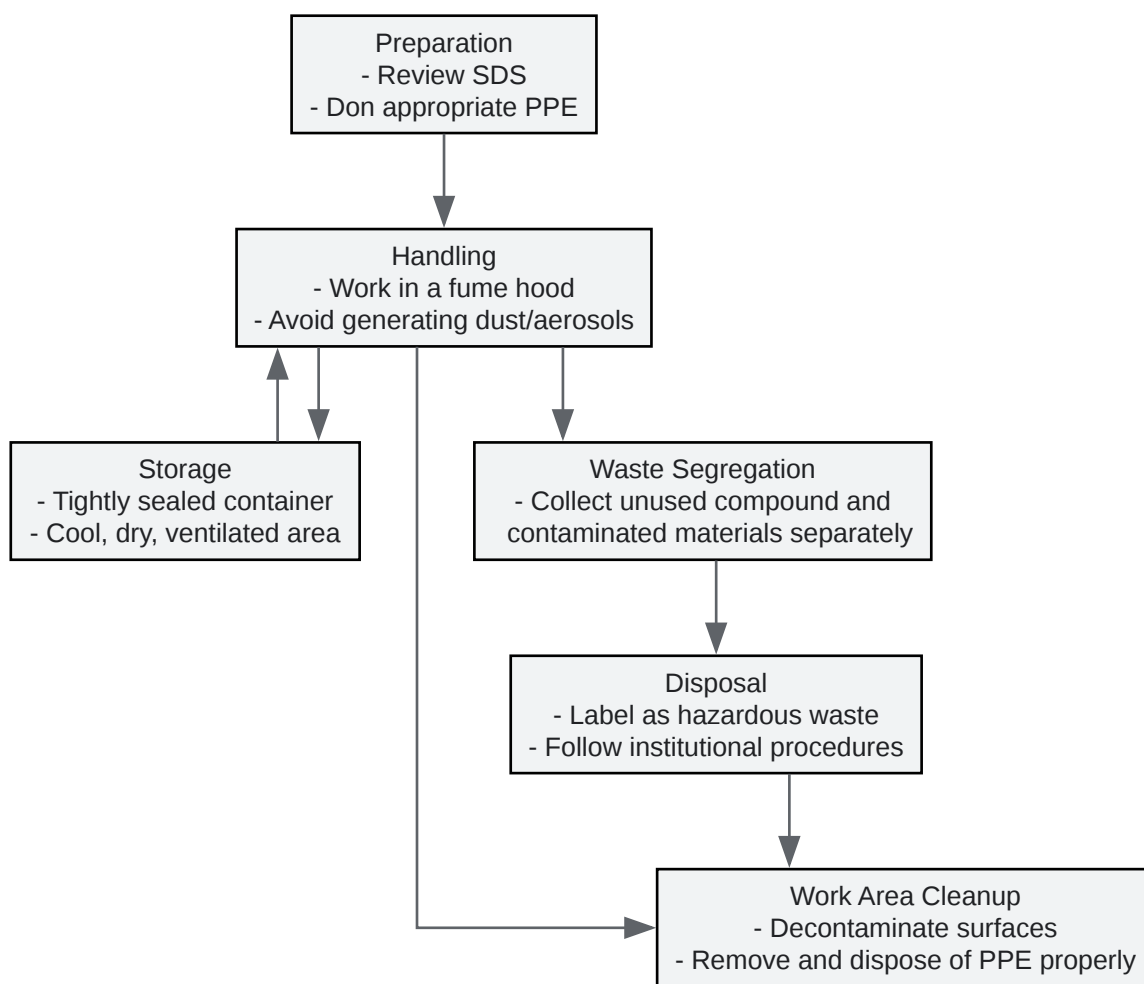
- Chemical Waste: Dispose of unused **(S)-Butaprost free acid** as hazardous chemical waste in accordance with local, state, and federal regulations. Do not dispose of it down the drain. [5]
- Contaminated Materials: All disposable labware, gloves, and other materials that have come into contact with the compound should be collected in a designated, sealed container and

disposed of as hazardous waste.[6]

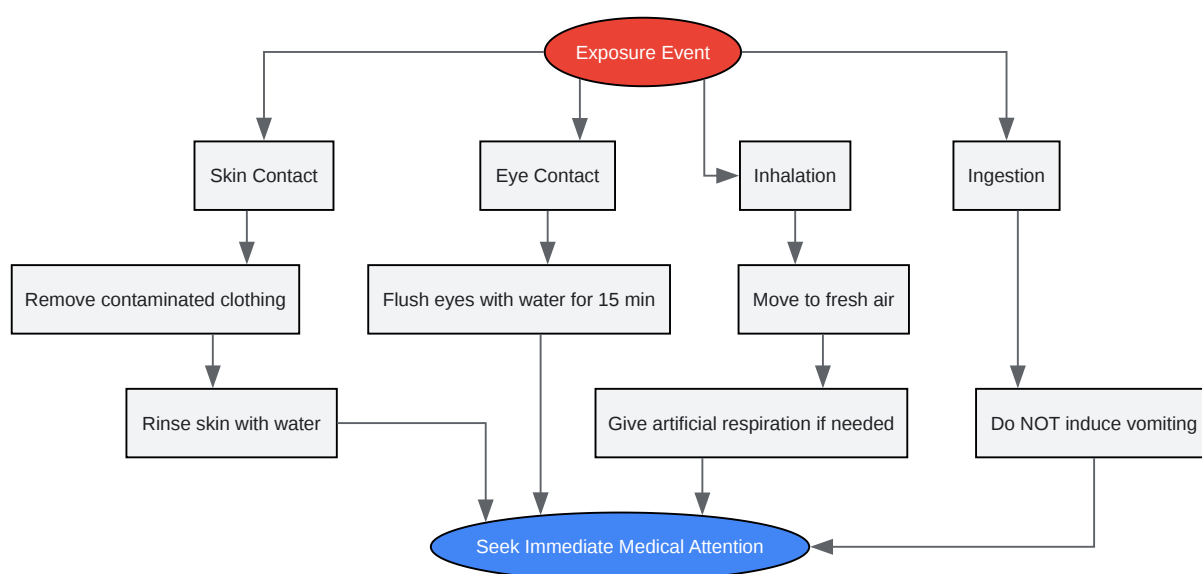
- Spills: In case of a spill, absorb the material with an inert absorbent (e.g., sand, vermiculite) and place it in a sealed container for disposal as hazardous waste. Ensure the spill area is well-ventilated.

Visual Safety Guides

To further aid in the safe handling of **(S)-Butaprost free acid**, the following diagrams illustrate key operational workflows and emergency procedures.



Safe Handling Workflow for (S)-Butaprost Free Acid



Emergency Procedures for (S)-Butaprost Free Acid Exposure

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